

A Comprehensive Technical Guide to the Safety and Handling of 4-Hydroxybenzhydrazide

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Compound of Interest

Compound Name: 4-hydroxybenzhydrazide

Cat. No.: B196067

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For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling protocols for chemical compounds is paramount. This guide provides an in-depth overview of the safe handling of **4-hydroxybenzhydrazide** (CAS No. 5351-23-5), a compound utilized in laboratory and chemical synthesis applications.

Hazard Identification and Classification

4-Hydroxybenzhydrazide is classified as a hazardous substance. The following tables summarize its GHS classification and associated hazard statements.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Table 1: GHS Hazard Classification

Hazard Class	Category
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2A
Specific target organ toxicity (single exposure)	3

Table 2: Hazard Statements and Precautionary Statements

Type	Code	Statement
Hazard Statement	H315	Causes skin irritation.[2][3][4]
Hazard Statement	H319	Causes serious eye irritation. [2][3][4]
Hazard Statement	H335	May cause respiratory irritation.[2][3][4]
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapors/spray. [2][3][7]
Precautionary	P264	Wash skin thoroughly after handling.[2][3]
Precautionary	P271	Use only outdoors or in a well- ventilated area.[2][3]
Precautionary	P280	Wear protective gloves/protective clothing/eye protection/face protection.[2][3]
Precautionary	P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[2][3]
Precautionary	P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[2][7]
Precautionary	P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][3]
Precautionary	P332 + P313	If skin irritation occurs: Get medical advice/attention.[2]
Precautionary	P337 + P313	If eye irritation persists: Get medical advice/attention.[2]

Precautionary	P362	Take off contaminated clothing and wash before reuse. [2]
Precautionary	P403 + P233	Store in a well-ventilated place. Keep container tightly closed. [2]
Precautionary	P405	Store locked up. [2] [7]
Precautionary	P501	Dispose of contents/container to an approved waste disposal plant. [2]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-hydroxybenzhydrazide** is provided below.

Table 3: Physical and Chemical Properties

Property	Value
Physical State	Powder / Solid [1]
Appearance	Beige / White to cream to pale grey [1] [8]
Odor	Odorless [1]
Molecular Formula	C ₇ H ₈ N ₂ O ₂ [6]
Molecular Weight	152.15 g/mol [4] [6]
Melting Point/Range	260 - 266 °C / 500 - 511 °F [1] [2]
Boiling Point/Range	No information available
Flash Point	No information available [1]
Autoignition Temperature	No information available [1]
Solubility	No information available

Safe Handling and Storage

Proper handling and storage are crucial to minimize risk.

Engineering Controls

- Ventilation: Always handle in a well-ventilated area.[9] For procedures that may generate dust, use a certified chemical fume hood.[9]
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and have been recently tested.[1][9]

Personal Protective Equipment (PPE)

Table 4: Recommended Personal Protective Equipment

Body Part	Recommended Protection
Eyes/Face	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][10]
Skin	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[1][9] A lab coat or chemical-resistant apron should be worn.[9]
Respiratory	For operations generating dust, a NIOSH-approved N95 (or equivalent) particulate respirator is recommended.[2][9] For large-scale use or in emergencies, a self-contained breathing apparatus (SCBA) may be required.[9]

Hygiene Measures

- Wash hands and face thoroughly after handling.[2]

- Immediately change contaminated clothing.[[2](#)]
- Apply preventive skin protection.[[2](#)]
- Do not eat, drink, or smoke in work areas.

Storage

- Store in a cool, dry, and well-ventilated place.[[1](#)][[3](#)][[10](#)]
- Keep containers tightly closed when not in use.[[1](#)][[3](#)][[10](#)]
- Incompatible materials include strong oxidizing agents and strong bases.[[1](#)][[10](#)]

Emergency Procedures

First Aid Measures

Table 5: First Aid Measures

Exposure Route	First Aid Instructions
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing.[1][7] If not breathing, give artificial respiration.[1][11] Get medical attention if symptoms occur.[1]
Skin Contact	Wash off with soap and plenty of water.[1][7] Remove contaminated clothing and shoes.[10] [11] Get medical aid if irritation develops or persists.[10]
Eye Contact	Rinse cautiously with water for several minutes. [1][2] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[7][11] Call an ophthalmologist.[2]
Ingestion	Clean mouth with water and drink plenty of water afterwards.[1] Never give anything by mouth to an unconscious person.[7][11] Get medical attention if symptoms occur.[1]

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[1]
- Hazardous Combustion Products: During a fire, nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂) may be produced.[1]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1]

Accidental Release Measures

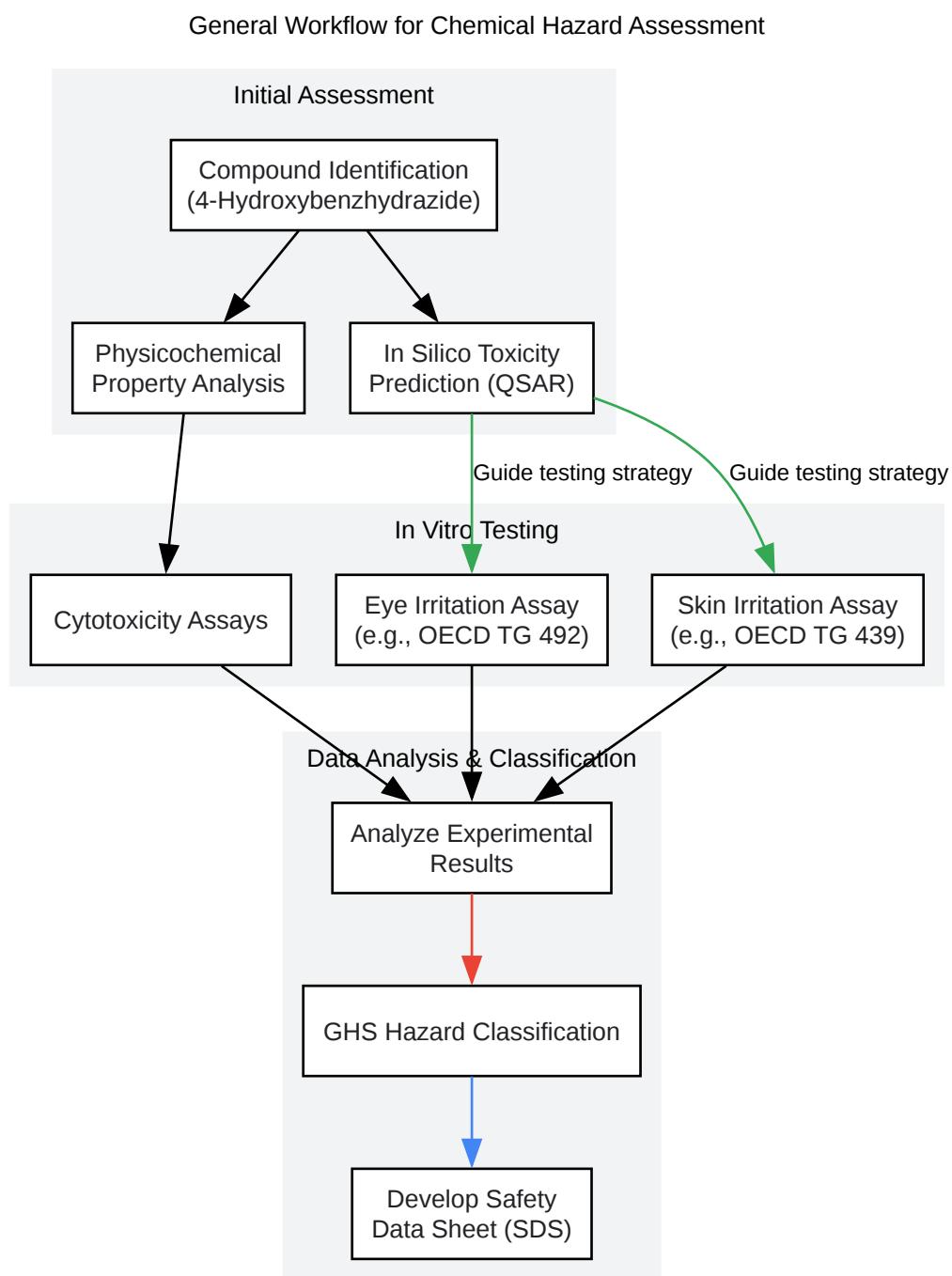
- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment.[1] Avoid dust formation.[1]
- Environmental Precautions: Do not let the product enter drains.[2]

- Containment and Cleanup: Sweep up and shovel into suitable containers for disposal.[1]

Experimental Protocols

While specific experimental safety and toxicology studies for **4-hydroxybenzhydrazide** are not detailed in standard safety data sheets, the hazards identified (skin, eye, and respiratory irritation) are typically determined using standardized methodologies, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Representative Experimental Workflow for Hazard Assessment



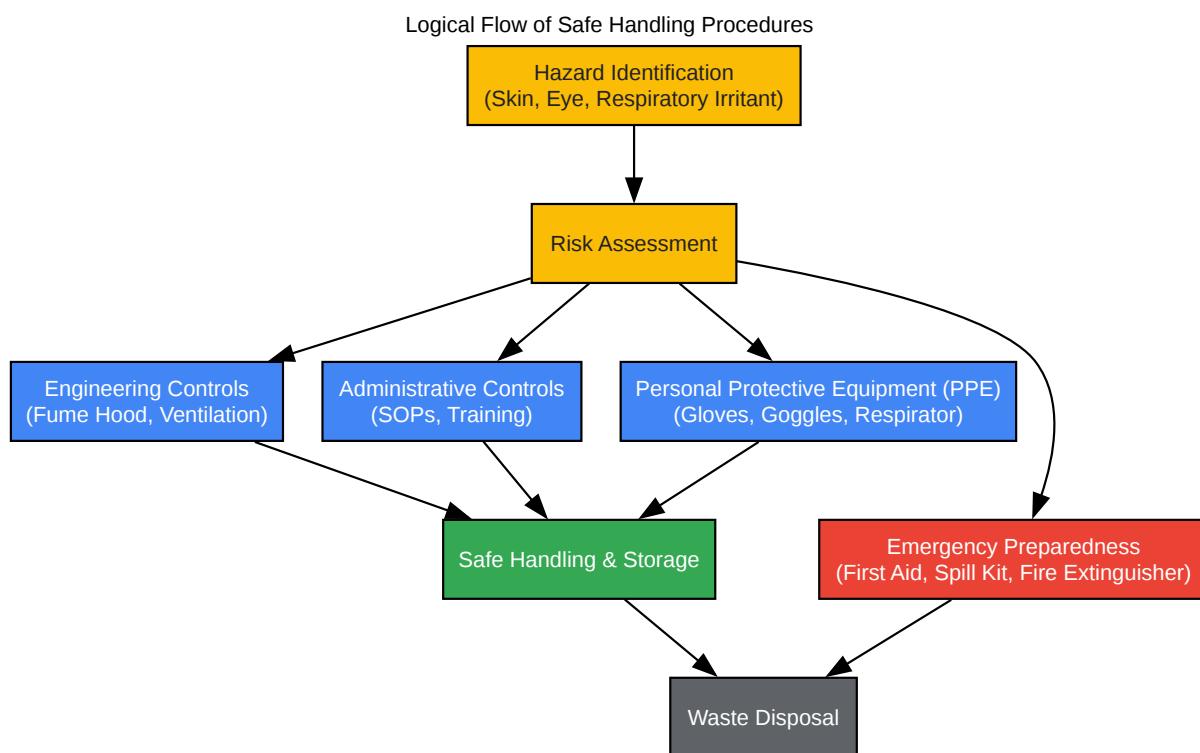
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Caption: General workflow for chemical hazard assessment.

Logical Relationships in Safety and Handling

The safe handling of **4-hydroxybenzhydrazide** involves a logical progression from understanding the hazards to implementing appropriate controls and being prepared for emergencies.

Logical Flow of Safe Handling Procedures



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Caption: Logical flow of safe handling procedures.

Disposal Considerations

- Waste Product: Unused **4-hydroxybenzhydrazide** should be collected and disposed of by a licensed waste disposal company.^[9] Do not dispose of it down the drain.^[9]
- Contaminated Materials: Disposable items that are contaminated should be collected in a designated, sealed, and clearly labeled hazardous waste container.^[9]

- Empty Containers: Rinse empty containers thoroughly with an appropriate solvent, and treat the rinsate as hazardous chemical waste.[9]

Toxicological Information

- Acute Toxicity: No acute toxicity information is available for this product.[1]
- Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC, NTP, or OSHA.[2]
- Additional Information: To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.[2][7]

This guide is intended to provide comprehensive safety and handling information for **4-hydroxybenzhydrazide**. It is essential to consult the specific Safety Data Sheet (SDS) for the product you are using and to adhere to all institutional and regulatory safety protocols.

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